An In-Depth Technical Guide to 4-Fluoro-2-methylpyridine

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Compound of Interest	
Compound Name:	*4-Fluoro-2-methylpyridine*
CAS No.:	*766-16-5*
Cat. No.:	*B1303070*

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Introduction

In the landscape of modern synthetic chemistry, fluorinated heterocyclic compounds represent a cornerstone for innovation, particularly within the pharmaceutical and agrochemical sectors.[1] The strategic incorporation of fluorine into organic molecules can profoundly alter their physicochemical and biological properties, enhancing metabolic stability, bioavailability, and binding affinity.[2] Among these valuable building blocks, **4-Fluoro-2-methylpyridine** (also known as 4-fluoro-2-picoline) emerges as a compound of significant interest.

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, reactivity, and applications of **4-Fluoro-2-methylpyridine**. Designed for researchers, chemists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights to facilitate its effective utilization in research and development.

Physicochemical and Spectroscopic Profile

The unique arrangement of a fluorine atom at the 4-position and a methyl group at the 2-position imparts distinct characteristics to the pyridine ring. A summary of its fundamental properties is essential for its handling and application in synthetic protocols.

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Table 1: Core Physicochemical Properties of 4-Fluoro-2-methylpyridine

Property	Value	Source(s)
CAS Number	766-16-5	[3]
Molecular Formula	C_6H_6FN	[3]
Molecular Weight	111.12 g/mol	[3]
Physical Form	Liquid	[3]
Boiling Point	~130-135 °C (estimated)	
Density	~1.1 g/mL (estimated)	
IUPAC Name	4-fluoro-2-methylpyridine	[3]
InChI Key	LEJYGRVERQVBLB-UHFFFAOYSA-N	[3]

Note: Experimental boiling point and density data for **4-Fluoro-2-methylpyridine** are not readily available in the cited literature. The provided values are estimations based on structurally similar compounds, such as its isomers.[4]

Spectroscopic Characterization

Spectroscopic analysis provides an empirical fingerprint for the molecule, confirming its structure and purity. While a comprehensive public database of spectra for this specific isomer is limited, the expected spectral characteristics can be reliably predicted based on established principles.

Table 2: Predicted Spectroscopic Data for 4-Fluoro-2-methylpyridine

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Technique	Expected Observations
^{1}H NMR	- Aromatic Protons: Three distinct signals in the aromatic region (~6.8-8.2 ppm). The proton at C6 (adjacent to N) would be the most downfield. Protons at C3 and C5 will show coupling to each other and to the fluorine atom (JHF).[5][6][7] - Methyl Protons: A singlet at ~2.5 ppm.
^{13}C NMR	- Aromatic Carbons: Five signals expected. The carbon attached to fluorine (C4) will appear as a doublet with a large coupling constant (^{1}JCF ~240-260 Hz). Carbons ortho (C3, C5) and meta (C2, C6) to the fluorine will also exhibit smaller C-F couplings.[8][9][10] - Methyl Carbon: A signal around 20-25 ppm.
^{19}F NMR	- A single resonance, with its chemical shift influenced by the pyridine ring.
IR Spectroscopy	- C-F Stretch: A strong absorption band in the 1200-1250 cm^{-1} region. - Aromatic C=C/C=N Stretches: Multiple bands in the 1400-1600 cm^{-1} region. - C-H Stretches: Aromatic C-H stretches above 3000 cm^{-1} and aliphatic C-H stretches from the methyl group just below 3000 cm^{-1}.
Mass Spectrometry	- Molecular Ion (M^{+}): A prominent peak at m/z = 111.

Synthesis of **4-Fluoro-2-methylpyridine**

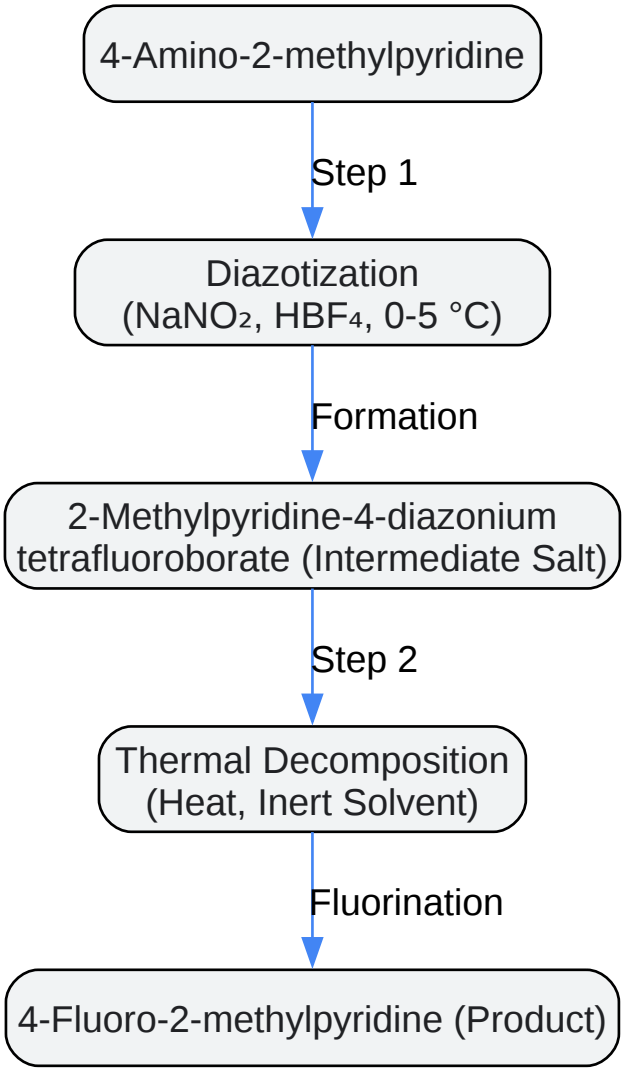
The most reliable and widely adopted method for the synthesis of aryl fluorides from primary aromatic amines is the Balz-Schiemann reaction.[11] This pathway is particularly well-suited for producing **4-Fluoro-2-methylpyridine** from its corresponding amine precursor, 4-amino-2-methylpyridine.

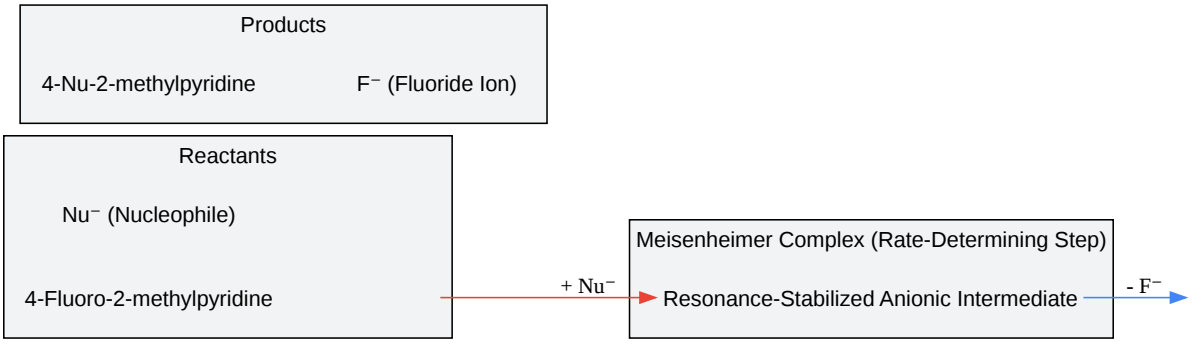
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Reaction Workflow: Balz-Schiemann Synthesis

The process involves two critical stages: the formation of a stable diazonium tetrafluoroborate salt, followed by its thermal decomposition to yield the final fluorinated product.

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Caption: Generalized mechanism of SₙAr on **4-Fluoro-2-methylpyridine**.

Protocol: SₙAr with an Oxygen Nucleophile (e.g., Phenoxide)

This protocol demonstrates a typical SₙAr reaction, a cornerstone of this compound's utility.

Materials:

- **4-Fluoro-2-methylpyridine**
- Phenol (or a substituted phenol)
- Potassium carbonate (K_2CO_3) or Sodium hydride (NaH)
- Polar aprotic solvent (e.g., DMF or DMSO) [12] Procedure:
- Nucleophile Generation (Causality: Deprotonation for Reactivity):
  - In a dry, inert-atmosphere flask, dissolve the phenol (1.1 equivalents) in anhydrous DMF.
  - Add a suitable base, such as potassium carbonate (2.0 equivalents) or sodium hydride (1.1 equivalents, handle with extreme care), to deprotonate the phenol and generate the more potent phenoxide nucleophile. Stir until gas evolution (if using NaH) ceases.
- Substitution Reaction:
  - Add **4-Fluoro-2-methylpyridine** (1.0 equivalent) to the solution of the generated nucleophile.
  - Heat the reaction mixture to an appropriate temperature (typically 80-120 °C) and monitor its progress by TLC or LC-MS. SₙAr reactions often require elevated temperatures to proceed at a reasonable rate. [12]
- Work-up and Purification:

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- Once the starting material is consumed, cool the reaction to room temperature.
- Pour the mixture into water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine to remove the DMF and residual salts.
- Dry the organic layer, concentrate under reduced pressure, and purify the crude product by flash column chromatography on silica gel.

Applications in Research and Development

The primary value of **4-Fluoro-2-methylpyridine** lies in its function as a versatile intermediate for constructing more complex molecules. The 2-methyl-4-pyridyl ether, amine, or thioether moieties derived from it are prevalent in bioactive compounds.

- Pharmaceuticals: The incorporation of fluorinated pyridine rings is a proven strategy in drug design. The C-F bond can block sites of metabolic oxidation, and the fluorine atom can modulate the pKa of the pyridine nitrogen, influencing solubility and receptor interactions. [1] [2]* Agrochemicals: Similar to pharmaceuticals, the introduction of fluorinated heterocycles can enhance the potency and environmental persistence of herbicides, fungicides, and insecticides.

Safety and Handling

As with any active chemical reagent, proper handling of **4-Fluoro-2-methylpyridine** is paramount to ensure laboratory safety.

Table 3: GHS Hazard and Precautionary Information

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Category	Code	Description
Hazard Statements	H302	Harmful if swallowed.
	H315	Causes skin irritation.
	H319	Causes serious eye irritation.
	H335	May cause respiratory irritation.
Precautionary Statements	P261	Avoid breathing vapors/spray.
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Data sourced from Sigma-Aldrich.

Handling:

- Use in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid contact with skin, eyes, and clothing.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents and sources of ignition.

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